

# 1,7-Heptanediamine storage ambient temperatures degradation

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## Compound Focus: 1,7-Heptanediamine

CAS No.: 646-19-5

Cat. No.: S605898

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## Physical & Chemical Properties

The table below summarizes key handling properties for **1,7-Heptanediamine** (also known as heptamethylenediamine) from technical datasheets [1] [2].

Property	Specification / Value
Chemical Name	1,7-Heptanediamine; Heptamethylenediamine [2]
CAS Number	646-19-5 [1] [2]
Molecular Formula	C <sub>7</sub> H <sub>18</sub> N <sub>2</sub> [1] [2]
Form at Room Temp.	Solid (colorless crystalline chunks or solidified mass) [2]
Melting Point	26°C - 30°C [1] [2]
Boiling Point	223°C - 225°C [1] [2]
Flash Point	~88°C (closed cup) [2]

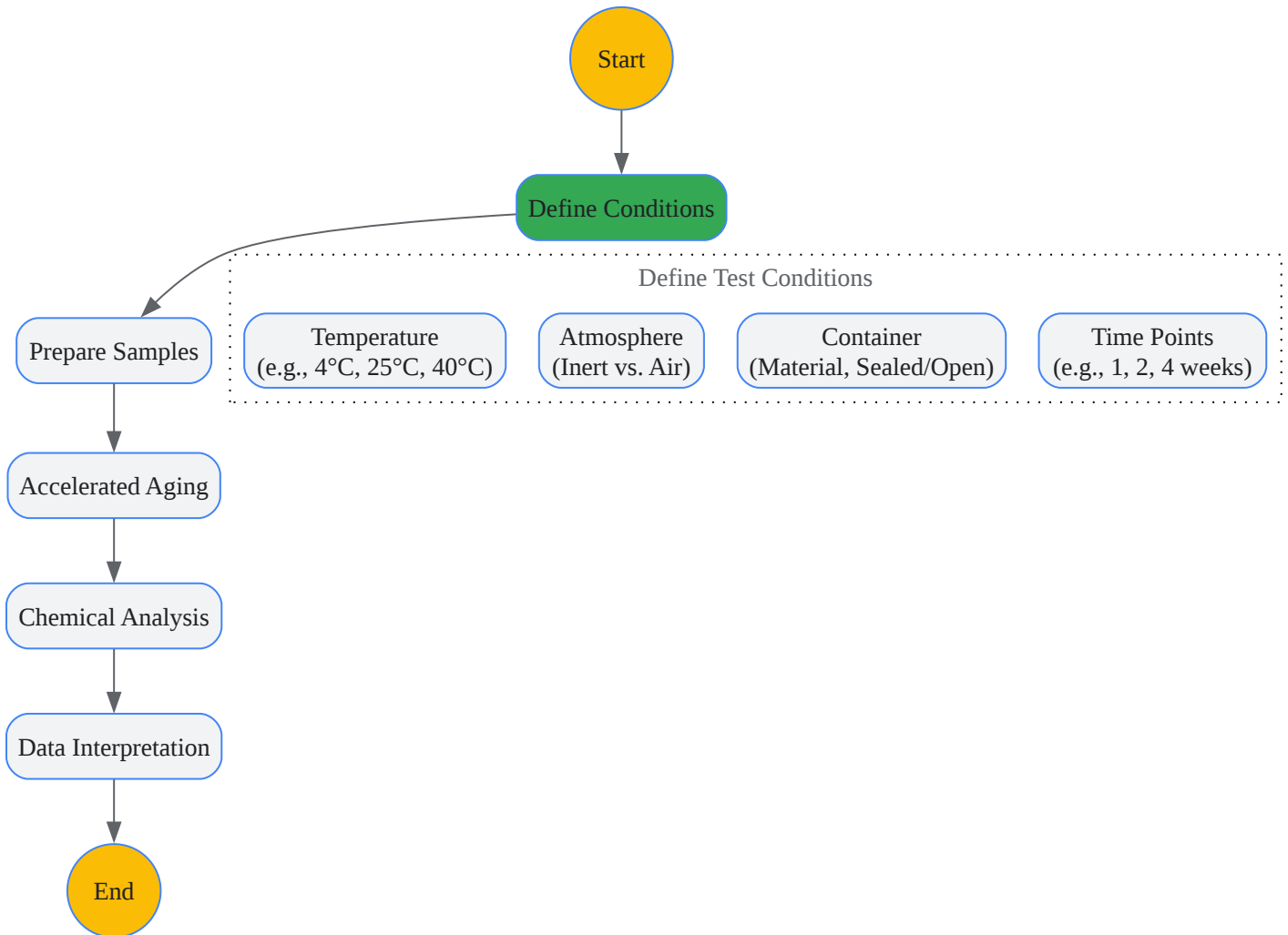
## Storage, Handling & Safety Specifications

Adherence to these protocols is critical for safe laboratory practice.

Aspect	Guidelines & Requirements
<b>Recommended Storage</b>	Store in a <b>cool place</b> and keep the container <b>tightly closed</b> in a dry, well-ventilated place [2].
<b>Incompatible Materials</b>	Strong oxidizing agents, acids, acid chlorides, and acid anhydrides [2].
<b>Hazard Classification</b>	Causes severe skin burns and eye damage (Skin Corrosion, Category 1B) [1] [2].
<b>Personal Protective Equipment (PPE)</b>	Wear protective gloves, protective clothing, and eye/face protection. Tightly fitting safety goggles and flame-retardant antistatic clothing are recommended. Respiratory protection is required when dusts are generated [2].

## Experimental Protocol: Assessing Stability and Degradation

Since specific degradation data is unavailable, you can adapt this general experimental workflow to study **1,7-Heptanediamine** stability under various conditions.



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### Methodology Details:

- **Step 1: Define Conditions** - Systematically vary storage parameters to understand their impact [3]. Key factors include **temperature** (refrigerated, ambient, elevated), **atmosphere** (air vs. inert gas like nitrogen), and **container material and seal**.

- **Step 2: Prepare Samples** - Aliquot the diamine into vials for each test condition. Using an inert atmosphere (e.g., nitrogen purge) for some samples can help isolate oxidative degradation.
- **Step 3: Accelerated Aging** - Place samples in controlled environment ovens or chambers. Elevated temperatures (e.g., 40°C or 60°C) are commonly used to accelerate degradation for predictive modeling.
- **Step 4: Chemical Analysis** - Analyze samples at predetermined time points. Suitable techniques include:
  - **Chromatography:** HPLC or GC to monitor the parent compound's decrease and new peak formation [4].
  - **Spectroscopy:** FTIR or NMR to identify structural changes in the molecule.
  - **Mass Spectrometry:** LC-MS or GC-MS to identify degradation products [4].
- **Step 5: Data Interpretation** - Plot concentration over time to determine degradation kinetics and identify major degradation products.

## Frequently Asked Questions

**Q1: What are the known degradation products of 1,7-Heptanediamine?** Under combustion or high-heat conditions, hazardous decomposition products include **carbon oxides (CO, CO<sub>2</sub>) and nitrogen oxides (NO<sub>x</sub>)** [2]. Specific products from ambient-temperature aging are not well-documented and require experimental determination, with possible products including cyclization compounds or oxidative derivatives.

**Q2: What is the first aid measure for skin contact with 1,7-Heptanediamine?** Immediately take off contaminated clothing and shoes. Wash the affected skin with plenty of soap and water for several minutes. **Seek immediate medical attention** due to its severe skin corrosion hazard [2].

**Q3: Can I store this chemical at room temperature given its melting point?** While the melting point is 26-30°C, storing it **below this range under refrigeration** is a more conservative and recommended practice to ensure physical and chemical stability, especially for long-term storage [2].

## Key Guidance for Researchers

- **Prioritize Cold Storage:** Given the lack of stability data, default to storing **1,7-Heptanediamine** in a refrigerated, tightly sealed container.
- **Monitor and Test:** Visually inspect the material for color changes or solid formation before use. For critical applications, establish in-house stability data using the protocol above.

- **Assume Instability in Air:** Diamines can be susceptible to oxidation and carbonation. Always handle them under an inert atmosphere for the most sensitive experiments.

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## References

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